

2-(Diisopropylamino)ethanol proper disposal procedures

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Compound of Interest

Compound Name: 2-(Diisopropylamino)ethanol

Cat. No.: B145969

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Proper disposal of **2-(Diisopropylamino)ethanol** is critical due to its hazardous properties. This guide provides comprehensive procedures for researchers, scientists, and drug development professionals to safely manage and dispose of this chemical, ensuring compliance with safety regulations and minimizing environmental impact.

Hazard Identification

2-(Diisopropylamino)ethanol is classified as a hazardous substance requiring careful handling at all times. It is a combustible liquid that is harmful if swallowed and toxic upon inhalation or contact with skin.^{[1][2][3]} Furthermore, it can cause severe skin burns and eye damage.^{[1][2]} The substance is also categorized as corrosive.^[4]

Summary of Hazard Classifications:

Hazard Classification	Category	Hazard Statement
Flammable liquids	Category 4	H227: Combustible liquid
Acute toxicity, Oral	Category 4	H302: Harmful if swallowed
Acute toxicity, Dermal	Category 3	H311: Toxic in contact with skin
Acute toxicity, Inhalation	Category 3	H331: Toxic if inhaled
Skin corrosion/irritation	Category 1B	H314: Causes severe skin burns and eye damage
Corrosivity	-	EPA Hazardous Waste Number D002

Personal Protective Equipment (PPE)

To ensure personal safety when handling **2-(Diisopropylamino)ethanol**, the following personal protective equipment is mandatory:

- Eye and Face Protection: Wear tightly fitting safety goggles with side-shields or a face shield.
[5]
- Skin Protection: Use chemically resistant gloves and wear fire/flamm resistant and impervious clothing that covers the entire body.[1][2][5]
- Respiratory Protection: In areas with inadequate ventilation or where exposure limits may be exceeded, a full-face respirator with an appropriate cartridge is necessary.[5]

Safe Handling and Storage Procedures

Proper handling and storage are essential to prevent accidents and exposure.

Handling:

- Always work in a well-ventilated area, preferably a chemical fume hood.[1][5]
- Avoid all personal contact, including the inhalation of vapors or mists.[1][2]

- Keep the chemical away from sources of ignition such as heat, sparks, and open flames.[1][2]
- Prevent the buildup of electrostatic charge.[1][2]
- Do not eat, drink, or smoke in areas where the chemical is handled.[1]
- Wash hands thoroughly after handling.[1][2]

Storage:

- Store in a cool, dry, and well-ventilated area.[1][2]
- Keep containers tightly closed and sealed.[1][2]
- Any containers that have been opened must be carefully resealed and kept upright to prevent leakage.[1][2]
- Store locked up.[1][5]
- Avoid storing near incompatible materials such as oxidizing agents and acids.[1]

Spill Response Procedure

In the event of a spill, immediate and appropriate action must be taken to contain the chemical and prevent exposure.

- Evacuate: Immediately evacuate non-essential personnel from the spill area.
- Ventilate: Ensure the area is well-ventilated.
- Control Ignition Sources: Remove all sources of ignition from the area.[1][5]
- Personal Protection: Don appropriate PPE, including respiratory protection, before entering the spill area.
- Containment: Prevent further leakage or spillage if it is safe to do so. Do not allow the chemical to enter drains.[1][2]

- Cleanup: For liquid spills, contain and absorb the spill with sand, earth, or an inert, non-combustible material.[4] Collect the material using an electrically protected vacuum cleaner or by wet-brushing.[1][2]
- Disposal: Place the collected waste into a suitable, closed, and properly labeled container for disposal.[1][2]

Proper Disposal Procedures

2-(Diisopropylamino)ethanol must be disposed of as hazardous waste.[4] Under no circumstances should it be disposed of down the drain or in regular trash.[5][6]

Step-by-Step Disposal Protocol:

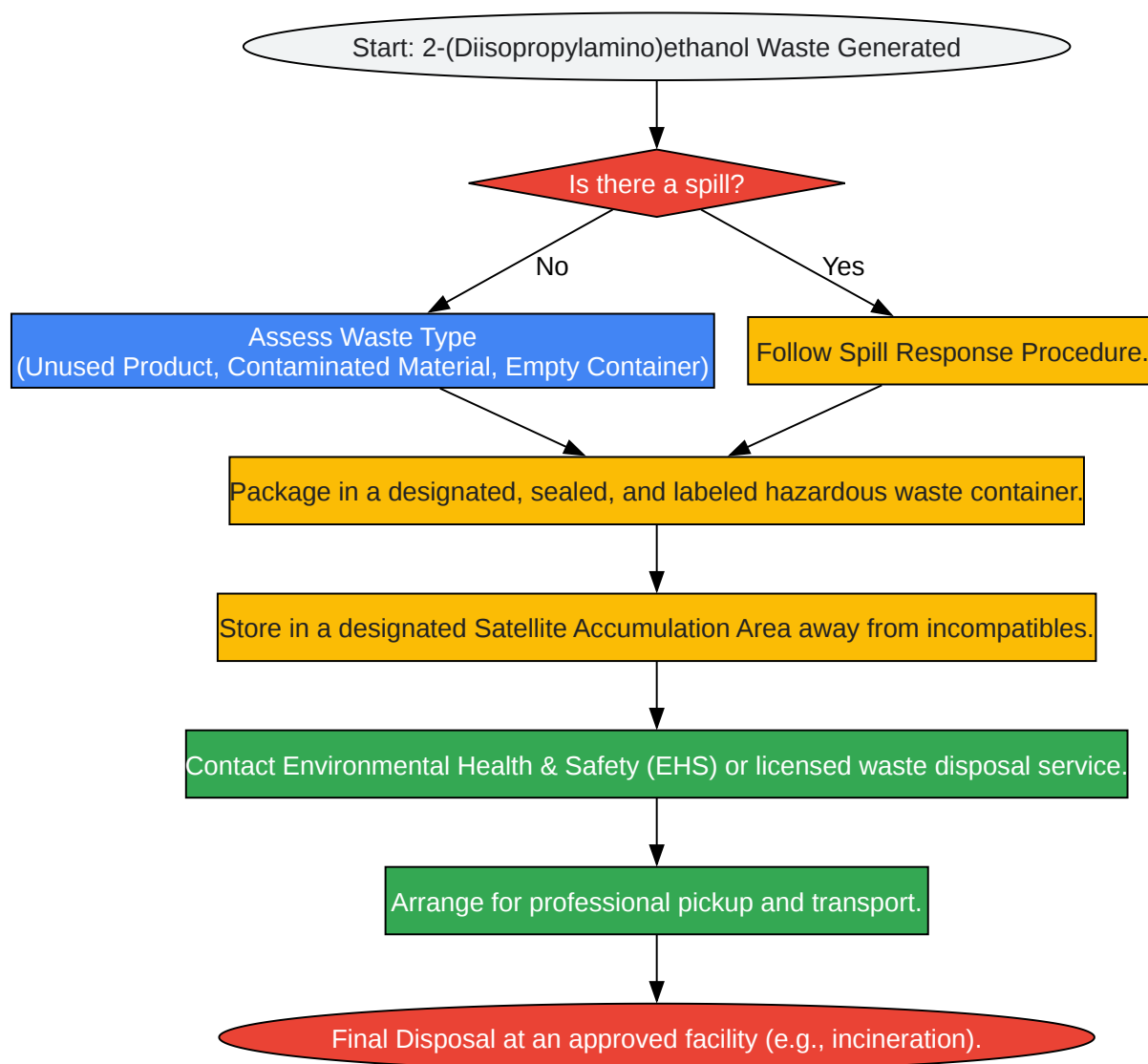
- Professional Disposal Service: The primary method of disposal is to contact a licensed professional waste disposal service.[1][2] These services are equipped to handle and treat hazardous chemicals in accordance with federal, state, and local regulations.[4]
- Incineration: This material may be burned in a chemical incinerator that is equipped with an afterburner and a scrubber to neutralize harmful combustion byproducts.[2]
- Waste Classification: This chemical is classified under EPA hazardous waste number D002 for its corrosive properties.[4]
- Unused Product: Offer surplus and non-recyclable solutions to a licensed disposal company.[2]
- Contaminated Packaging: Dispose of contaminated packaging in the same manner as the unused product.[1][2]

Waste Collection and Container Management

- Containers: Collect waste **2-(Diisopropylamino)ethanol** in suitable, closed containers that are properly labeled as hazardous waste.[1][7] The containers must be in good condition, leak-proof, and made of a compatible material (e.g., avoid aluminum and galvanized containers).[4][8]

- Labeling: Ensure all waste containers are clearly labeled with "Hazardous Waste" and the chemical name "**2-(Diisopropylamino)ethanol**".
- Storage of Waste: Store waste containers in a designated satellite accumulation area.^[8]
Keep containers closed except when adding waste.^[6]

Below is a workflow diagram illustrating the decision-making process for the disposal of **2-(Diisopropylamino)ethanol**.



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Caption: Disposal workflow for **2-(Diisopropylamino)ethanol**.

Transportation for Disposal

When transporting **2-(Diisopropylamino)ethanol** for disposal, it must be classified and labeled according to transportation regulations.

DOT (US) and IMDG Transportation Information:[1]

Regulation	UN Number	Proper Shipping Name	Hazard Class	Packing Group
DOT (US)	2922	Corrosive liquids, toxic, n.o.s. (2-Diisopropylamino ethanol)	8 (6.1)	II
IMDG	2922	CORROSIVE LIQUID, TOXIC, N.O.S. (2-Diisopropylamino ethanol)	8 (6.1)	II

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